

Ethyl Tridecanoate: A Technical Guide to Safety, Handling, and Toxicity

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Compound of Interest

Compound Name: Ethyl tridecanoate

Cat. No.: B153164

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For Researchers, Scientists, and Drug Development Professionals

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This document provides a comprehensive overview of the safety, handling, and toxicological information currently available for **Ethyl tridecanoate** (CAS No. 28267-29-0). The information herein is compiled from Safety Data Sheets (SDS), chemical databases, and regulatory guidelines to assist laboratory and drug development professionals in performing risk assessments and establishing safe handling procedures.

Chemical and Physical Properties

Ethyl tridecanoate is a fatty acid ethyl ester.^[1] Its physical and chemical properties are crucial for understanding its behavior in a laboratory setting, including its potential for aerosolization, evaporation, and interaction with other substances.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₃₀ O ₂	[2][3][4]
Molecular Weight	242.40 - 242.41 g/mol	[2]
CAS Number	28267-29-0	
Synonyms	Tridecanoic acid ethyl ester, Ethyl n-tridecanoate	
Appearance	Colorless liquid	
Odor	No data available/Not specified	
Melting Point	19 °C	
Boiling Point	121-123 °C @ 2.2 mmHg293- 294 °C @ 760.00 mm Hg (estimated)	
Flash Point	> 110 °C (> 230 °F)~127.1 °C (estimated)	
Density / Specific Gravity	0.853 g/cm ³ at 25 °C0.862 - 0.867 @ 20 °C	
Refractive Index	1.432 - 1.435 @ 20 °C	
Water Solubility	Insoluble; 0.116 mg/L @ 25 °C (estimated)	
Vapor Pressure	0.002 mmHg @ 25 °C (estimated)	

Hazard Identification and GHS Classification

The classification of **Ethyl tridecanoate** presents inconsistencies across different suppliers. This highlights the need for a cautious approach, adhering to the most stringent classification until definitive data becomes available.


One supplier, MedChemExpress, provides a detailed GHS classification indicating potential hazards upon exposure. However, other suppliers, such as Fisher Scientific and The Good

Scents Company, state that the chemical is not considered hazardous under OSHA standards or that no GHS classification has been found.

Table 2.1: GHS Classification of **Ethyl Tridecanoate** (MedChemExpress)

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	Category 3	H335: May cause respiratory irritation

Pictogram:

 alt text

Signal Word: Warning

Given the conflicting information, a precautionary approach is warranted. Researchers should handle **Ethyl tridecanoate** as a substance that is potentially harmful if swallowed and capable of causing skin, eye, and respiratory irritation.

Toxicological Summary

Detailed toxicological studies for **Ethyl tridecanoate** are not widely available in the public domain. Much of the information is based on classifications from safety data sheets, which often lack references to the underlying experimental data. The toxicological properties have not been fully investigated.

Table 3.1: Summary of Toxicological Endpoints

Endpoint	Finding / Classification	Source(s)
Acute Oral Toxicity	Category 4 (H302: Harmful if swallowed). No specific LD50 value is provided.	
Acute Dermal Toxicity	Not determined / No data available.	
Acute Inhalation Toxicity	Not determined / No data available.	
Skin Corrosion/Irritation	Category 2 (H315: Causes skin irritation).	
Serious Eye Damage/Irritation	Category 2A (H319: Causes serious eye irritation).	
Respiratory or Skin Sensitization	No information available.	
Germ Cell Mutagenicity	No data available.	
Carcinogenicity	Not identified as a carcinogen by IARC, ACGIH, NTP, or OSHA.	
Reproductive Toxicity	No data available.	
Specific Target Organ Toxicity (Single Exposure)	Category 3 (H335: May cause respiratory irritation).	
Specific Target Organ Toxicity (Repeated Exposure)	No data available.	
Aspiration Hazard	No data available.	

While specific data on **Ethyl tridecanoate** is scarce, fatty acid ethyl esters (FAEEs) as a class are recognized as non-oxidative metabolites of ethanol. In the context of alcohol consumption, FAEEs have been implicated in end-organ damage, particularly to the heart and pancreas, by impairing mitochondrial function. However, one study suggested that FAEEs are less toxic than their parent fatty acids during acute pancreatitis. The relevance of these findings to

occupational exposure to pure **Ethyl tridecanoate** is not established but provides a potential area for further investigation.

Experimental Protocols for Hazard Assessment

While specific studies on **Ethyl tridecanoate** are not available, its toxicological profile would be determined using standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data quality and reproducibility and are the basis for GHS classifications.

Acute Oral Toxicity (OECD Test Guideline 423: Acute Toxic Class Method)

This method is designed to classify a substance's oral toxicity with the use of a minimal number of animals.

- Principle: A stepwise procedure is used where a group of three animals of a single sex (typically female rats) is administered the test substance at one of the defined starting doses (e.g., 5, 50, 300, or 2000 mg/kg body weight). The substance is given in a single dose by gavage.
- Procedure:
 - Dosing: Animals are fasted prior to dosing. The substance is administered orally.
 - Observation: The presence or absence of compound-related mortality or moribund status within a short timeframe (e.g., 48 hours) determines the next step. If mortality occurs, the dose for the next group is lowered. If no mortality occurs, the dose is increased.
 - Endpoint: The test allows for the classification of the substance into one of the GHS categories based on the observed mortality at different dose levels. Animals are observed for a total of 14 days for any signs of toxicity.

Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

This guideline describes the procedure to assess the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

- Principle: The test substance is applied in a single dose to a small area of the skin (approx. 6 cm²) of an experimental animal, typically an albino rabbit.
- Procedure:
 - Application: Approximately 0.5 mL of the liquid substance is applied to a gauze patch, which is then placed on the shaved skin of the animal and held in place for a 4-hour exposure period. An untreated area of skin serves as a control.
 - Observation: After patch removal, skin reactions (erythema and edema) are scored at 60 minutes, and then at 24, 48, and 72 hours. The observation period can be extended up to 14 days to determine the reversibility of the effects.
 - Endpoint: The severity and reversibility of the skin lesions determine the classification of the substance as an irritant or corrosive.

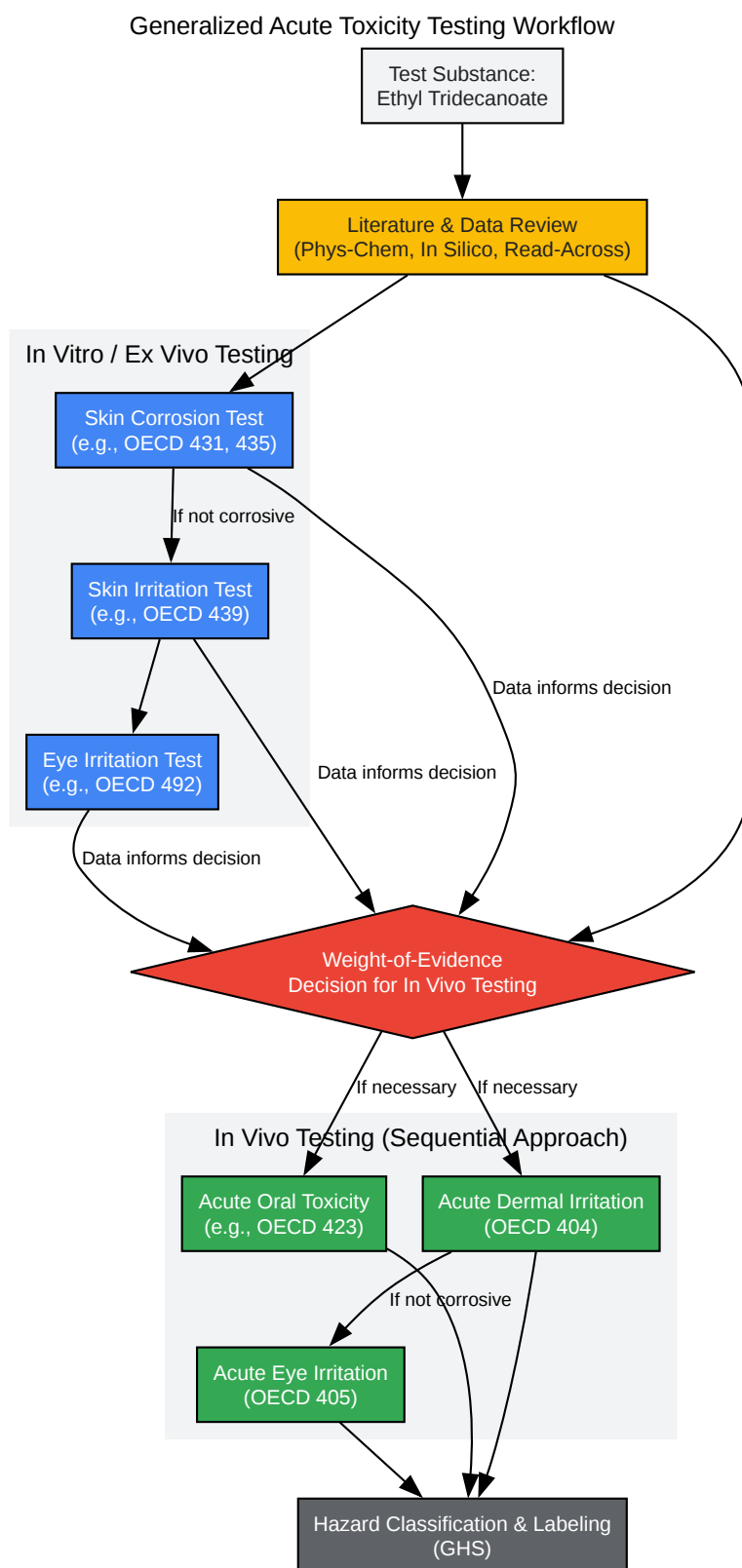
Acute Eye Irritation/Corrosion (OECD Test Guideline 405)

This test evaluates the potential of a substance to produce damage to the eye after a single application.

- Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an experimental animal (albino rabbit). The untreated eye serves as a control.
- Procedure:
 - Application: A single dose (typically 0.1 mL for liquids) is instilled into the eye of one animal.
 - Observation: The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application. The observation period may be extended to assess the reversibility of any damage.

- Endpoint: The degree of eye irritation is scored based on the severity and reversibility of the observed lesions. A sequential testing strategy is recommended, starting with one animal, to minimize animal use, especially for potentially corrosive substances.

The following diagram illustrates a generalized workflow for assessing the acute toxicity of a chemical like **Ethyl tridecanoate** according to standard testing guidelines.



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Caption: Generalized workflow for chemical toxicity assessment.

Safe Handling and Personal Protective Equipment (PPE)

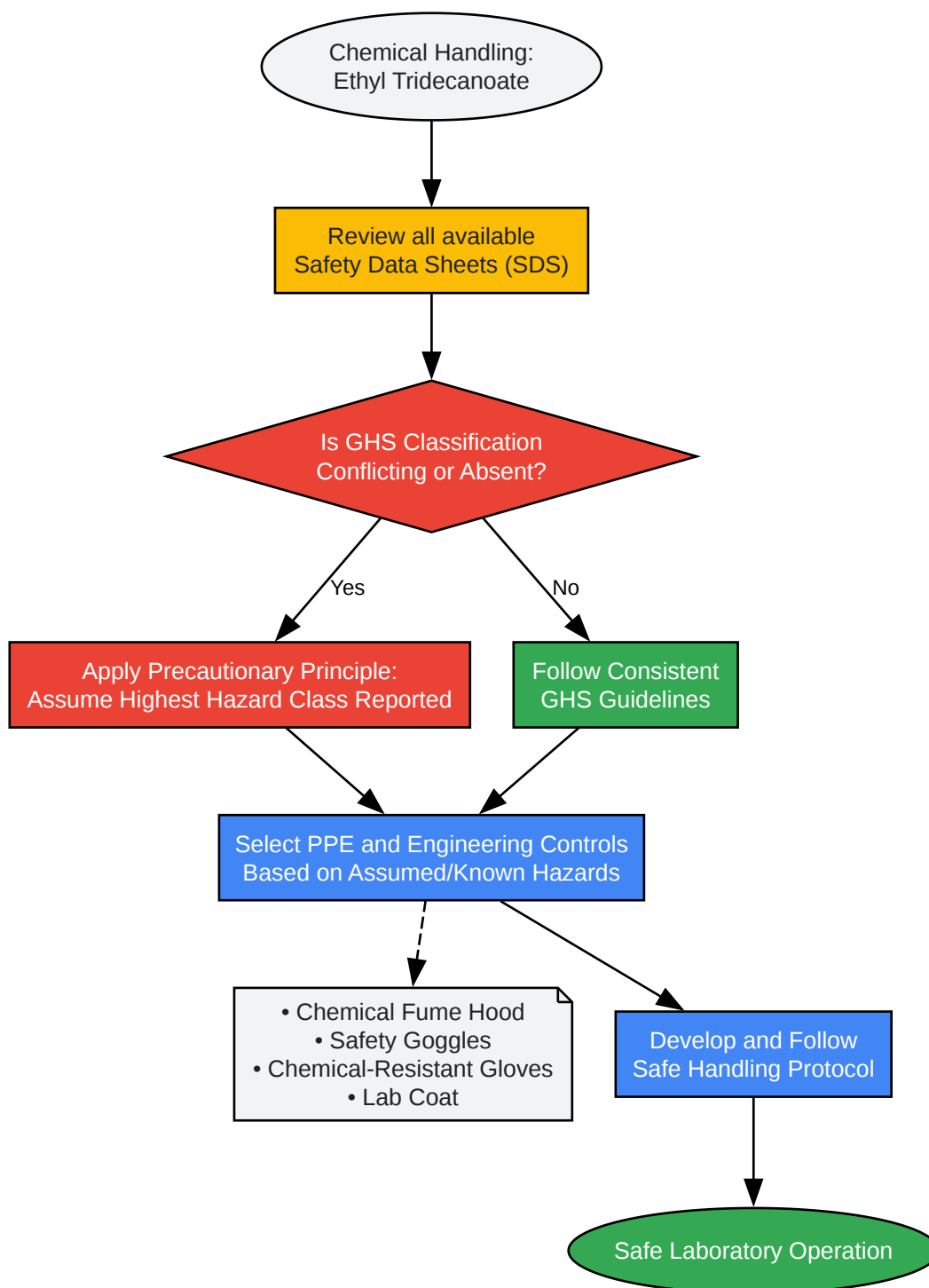
Based on the available hazard information, particularly the more conservative GHS classifications, the following handling procedures and personal protective equipment are recommended.

Table 5.1: Recommended Handling and PPE

Control Measure	Recommendation	Source(s)
Engineering Controls	Use only in a well-ventilated area, such as a chemical fume hood, especially if heating or creating aerosols. Ensure eyewash stations and safety showers are readily accessible.	
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	
Skin Protection	Handle with gloves. Inspect gloves prior to use. Use proper glove removal technique to avoid skin contact. Wear protective clothing to prevent skin exposure.	
Respiratory Protection	Respiratory protection is not typically required under normal use conditions with adequate ventilation. For nuisance exposures or if vapors/mists are generated, use type OV/AG (US) or type ABEK (EU EN 14387) respirator cartridges.	
General Hygiene	Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.	

Remove contaminated clothing
and wash it before reuse.

The following diagram outlines a logical decision-making process for handling a chemical with conflicting or incomplete safety data.



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Caption: Decision workflow for handling chemicals with uncertain data.

First Aid and Emergency Procedures

Table 6.1: First Aid Measures

Exposure Route	Procedure	Source(s)
Inhalation	Move person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.	
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing. Wash off with soap and plenty of water.	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get medical attention.	
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician.	

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: Carbon oxides (CO, CO₂).
- Special Precautions: Wear a self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid breathing vapors, mist, or gas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Containment and Cleaning Up: Absorb with inert material (e.g., diatomite, universal binders) and dispose of in suitable, closed containers.

Storage and Disposal

- Storage: Keep container tightly closed in a dry and well-ventilated place. Some suppliers recommend storage at -20°C for long-term stability of research-grade material. Store away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.

Conclusion

Ethyl tridecanoate is a liquid chemical with conflicting hazard information across various suppliers. While some sources indicate it is not hazardous, others classify it as harmful if swallowed and an irritant to the skin, eyes, and respiratory tract. Due to this lack of consensus and the absence of publicly available, detailed toxicological studies, researchers and drug development professionals must adopt a conservative approach to safety. Adherence to the precautionary principle—assuming the highest reported hazard—is essential. This includes the use of appropriate engineering controls, diligent use of personal protective equipment, and strict adherence to safe handling protocols as outlined in this guide. Standardized OECD

testing protocols provide a framework for how the hazards of this chemical would be formally assessed.

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